

Commercial Suppliers and Technical Guide for High-Purity Dimethyldiphenylsilane

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Compound of Interest

Compound Name: *Dimethyldiphenylsilane*

Cat. No.: *B1345635*

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This technical guide provides a comprehensive overview of commercial suppliers, purification methods, and analytical techniques for high-purity **dimethyldiphenylsilane**. It is intended for researchers, scientists, and drug development professionals who require this compound for their work.

Introduction to Dimethyldiphenylsilane

Dimethyldiphenylsilane (CAS No. 778-24-5), with the chemical formula $(C_6H_5)_2Si(CH_3)_2$, is a versatile organosilicon compound. Its unique properties, including thermal stability and chemical reactivity, make it a valuable reagent and intermediate in various fields, including organic synthesis and pharmaceutical development. The purity of **dimethyldiphenylsilane** is critical for these applications, as impurities can lead to side reactions, lower yields, and compromised product quality.

Commercial Suppliers of Dimethyldiphenylsilane

A variety of chemical suppliers offer **dimethyldiphenylsilane**, primarily in purities of 97% or greater. High-purity grades (>99%) are less common but available from specialized suppliers. The following tables summarize the available information on commercial suppliers and their product specifications.

Table 1: Commercial Suppliers of Standard Purity **Dimethyldiphenylsilane**

Supplier	Purity Specification	Analytical Method	Package Size
Sigma-Aldrich	97%	GC	5g, 25g
J & K SCIENTIFIC LTD.	97.0% (GC)	GC	25mL, 5mL
TCI (Shanghai) Development Co., Ltd.	>97.0% (GC)	GC	25mL, 5mL
Meryer (Shanghai) Chemical Technology Co., Ltd.	>97.0% (GC)	GC	5mL, 25mL
Shandong Xiya Chemical Co., Ltd	>=97.0%	Not Specified	5mL, 25mL
Shanghai Aladdin Bio-Chem Technology Co., LTD	97%	Not Specified	1mL, 5mL, 25mL

Table 2: Commercial Suppliers of High-Purity **Dimethyldiphenylsilane**

Supplier	Purity Specification	Analytical Method	Package Size
Wuxi InterpiPharm, Inc.	99%	HPLC	1kg, 5kg

Note: The availability and specifications from suppliers are subject to change. It is recommended to contact the suppliers directly for the most current information and to request a Certificate of Analysis (CoA) for specific batches.

Synthesis and Purification of High-Purity Dimethyldiphenylsilane

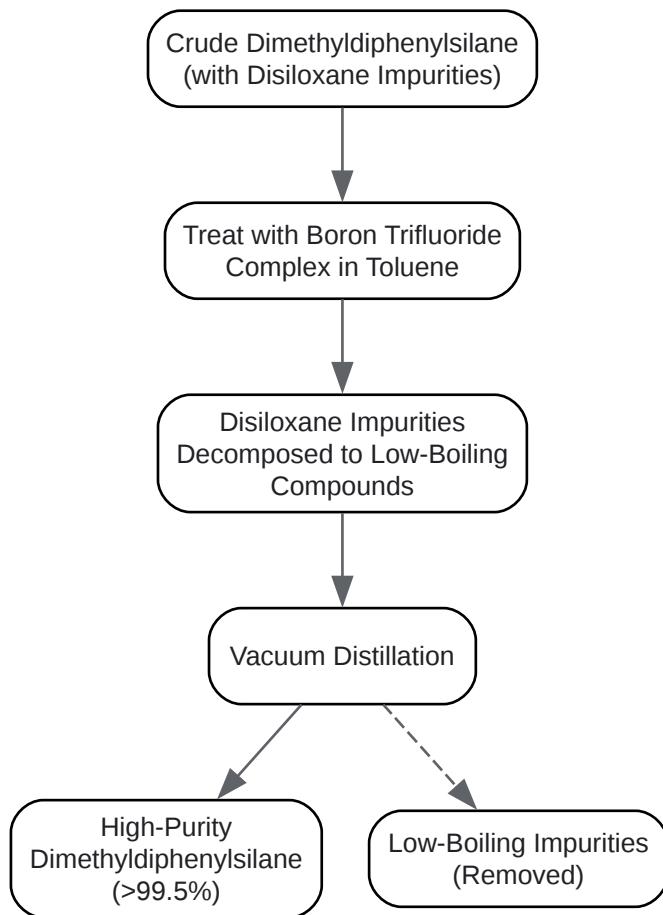
High-purity **dimethyldiphenylsilane** can be obtained through various synthesis and purification methods.

Synthesis

A common method for the synthesis of **dimethyldiphenylsilane** is the Grignard reaction. This involves the reaction of a dichlorodimethylsilane with phenylmagnesium bromide.

Experimental Protocol: Grignard Synthesis of **Dimethyldiphenylsilane** (Illustrative)

- **Grignard Reagent Preparation:** In a flame-dried, three-necked flask equipped with a reflux condenser, dropping funnel, and mechanical stirrer, magnesium turnings are placed. Anhydrous diethyl ether is added to cover the magnesium. A solution of bromobenzene in anhydrous diethyl ether is added dropwise from the dropping funnel to initiate the formation of phenylmagnesium bromide. The reaction is typically initiated with a small crystal of iodine.
- **Reaction with Dichlorodimethylsilane:** Once the Grignard reagent formation is complete, the solution is cooled in an ice bath. A solution of dichlorodimethylsilane in anhydrous diethyl ether is added dropwise from the dropping funnel with vigorous stirring.
- **Work-up:** After the addition is complete, the reaction mixture is stirred for an additional period at room temperature. The reaction is then quenched by the slow addition of a saturated aqueous solution of ammonium chloride. The organic layer is separated, and the aqueous layer is extracted with diethyl ether. The combined organic extracts are washed with brine, dried over anhydrous magnesium sulfate, and the solvent is removed under reduced pressure.



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- To cite this document: BenchChem. [Commercial Suppliers and Technical Guide for High-Purity Dimethyldiphenylsilane]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1345635#commercial-suppliers-of-high-purity-dimethyldiphenylsilane>

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